

(1-Aminocyclohexyl)methanol: A Technical Guide to Toxicological Data and Safety Precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (1-Aminocyclohexyl)methanol

Cat. No.: B1268274

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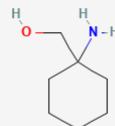
For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available toxicological information and safety precautions for **(1-Aminocyclohexyl)methanol**. Due to a significant lack of specific experimental data for this compound, this guide also outlines standard toxicological testing methodologies and includes information on structurally related chemicals for context. All chemical products should be handled with the recognition of "having unknown hazards and toxicity" by individuals with specialized knowledge.[\[1\]](#)

Chemical Identification

Property	Value
Chemical Name	(1-Aminocyclohexyl)methanol
Synonyms	1-Amino-1-cyclohexanemethanol, 1-Amino-1-(hydroxymethyl)cyclohexane
CAS Number	4313-56-8
Molecular Formula	C ₇ H ₁₅ NO
Molecular Weight	129.20 g/mol

Structure



Toxicological Data Summary

Quantitative toxicological data for **(1-Aminocyclohexyl)methanol** is largely unavailable in the public domain. The following tables summarize the known hazard classifications and provide an overview of toxicological endpoints.

Acute Toxicity

Endpoint	Species	Route	Value	Classification
LD50	No data available	Oral	No data available	H302: Harmful if swallowed (for hydrochloride salt)
LD50	No data available	Dermal	No data available	No data available
LC50	No data available	Inhalation	No data available	H335: May cause respiratory irritation (for hydrochloride salt)

Irritation and Sensitization

Endpoint	Species	Result	Classification
Skin Irritation	No data available	No data available	H315: Causes skin irritation (for hydrochloride salt)
Eye Irritation	No data available	No data available	H319: Causes serious eye irritation (for hydrochloride salt)
Skin Sensitization	No data available	No data available	No data available

Genotoxicity

Assay	System	Result
Ames Test	No data available	No data available
In vitro Chromosome Aberration	No data available	No data available
In vivo Micronucleus Test	No data available	No data available

Carcinogenicity

Species	Route	Result
No data available	No data available	No data available

Toxicological Profile of Structurally Related Compounds

In the absence of data for **(1-Aminocyclohexyl)methanol**, information on structurally similar compounds can provide some insight. Cyclohexylamine, an analogous primary amine on a cyclohexane ring, is classified as corrosive and has a low acute oral toxicity with an LD50 in rats of 0.71 ml/kg.[2] It is a severe eye, skin, and respiratory irritant.[3] Chronic exposure in animal studies has been linked to testicular atrophy and reduced fertility.[4] It is important to note that the toxicological profile of **(1-Aminocyclohexyl)methanol** may differ from that of cyclohexylamine due to structural differences.

Experimental Protocols for Toxicological Assessment

Where specific experimental data is lacking, standardized test guidelines from the Organisation for Economic Co-operation and Development (OECD) are employed. These guidelines provide robust and internationally recognized methods for assessing the safety of chemicals.

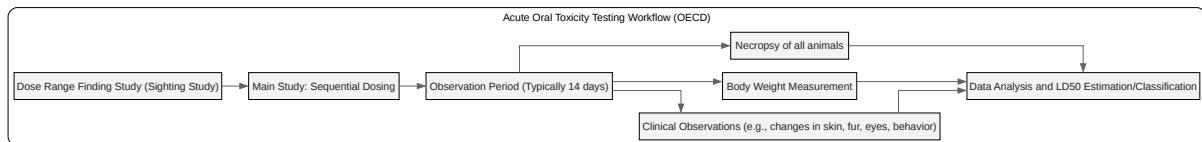
Acute Oral Toxicity - OECD Guidelines 420, 423, and 425

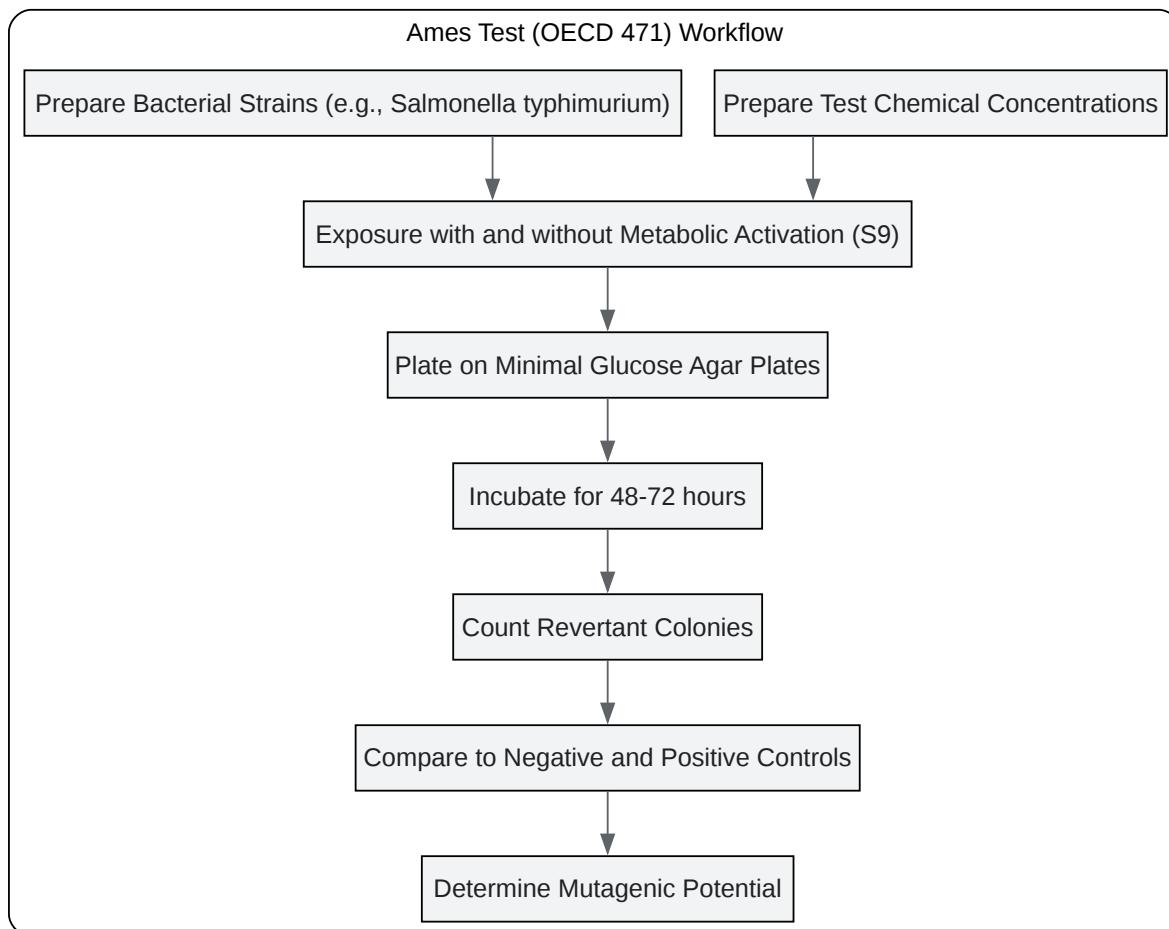
These guidelines present three distinct methods for determining the acute oral toxicity of a substance.[5]

- OECD 420: Fixed Dose Procedure: This method involves administering the substance at one of four fixed dose levels (5, 50, 300, and 2000 mg/kg) to a small number of animals to identify a dose causing evident toxicity but not mortality.[6]
- OECD 423: Acute Toxic Class Method: This sequential testing method uses a small number of animals at each step to classify a substance into a toxicity category based on the number of mortalities observed.[7]

- OECD 425: Up-and-Down Procedure: This method is a sequential test that allows for the estimation of the LD50 with a reduced number of animals. The dose for each subsequent animal is adjusted up or down depending on the outcome for the previous animal.

The general workflow for these studies involves a stepwise process of dose selection, administration, and observation.







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